

# Application Notes and Protocols for Norgestomet Dosage in Animal Species

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Norgestomet

Cat. No.: B1679922

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Norgestomet**, a synthetic progestin, is a valuable tool in veterinary medicine for the manipulation of the estrous cycle in various animal species.[1] Its primary application lies in the synchronization of estrus and ovulation, which is crucial for the implementation of artificial insemination (AI) and embryo transfer (ET) programs, thereby enhancing reproductive efficiency in livestock.[2] **Norgestomet** functions by mimicking the action of progesterone, a natural hormone that regulates the reproductive cycle.[2][3] By binding to progesterone receptors, **Norgestomet** suppresses estrus and ovulation.[3] Upon withdrawal of the **Norgestomet** source, the animal typically returns to estrus in a predictable timeframe, allowing for timed breeding. This document provides detailed application notes, dosage calculations, and experimental protocols for the use of **Norgestomet** in cattle, sheep, and goats.

## Data Presentation: Norgestomet Dosage and Administration

The following tables summarize recommended **Norgestomet** dosages and administration methods for estrus synchronization and related reproductive protocols in various animal species.

Table 1: **Norgestomet** Dosage for Estrus Synchronization in Cattle

Parameter	Dosage and Administration	Source
Implant	3 mg Norgestomet subcutaneous ear implant (e.g., Crestar®)	
Injection (in combination with implant)	3 mg Norgestomet and 5 mg estradiol valerate intramuscular (IM) injection at the time of implant insertion	
Duration of Implant	9 days	
Adjunctive Treatments	- Prostaglandin F2 $\alpha$ (PGF2 $\alpha$ ) or its analogue (e.g., 500 $\mu$ g cloprostenol) administered at the time of implant removal.- Gonadotropin-releasing hormone (GnRH) or its analogue (e.g., 10 $\mu$ g buserelin acetate) may be used at the time of implant insertion or at timed AI.- Equine chorionic gonadotropin (eCG) or Pregnant Mare Serum Gonadotropin (PMSG) (e.g., 400-700 IU) at implant removal to enhance follicular development and ovulation.	

Table 2: **Norgestomet** Dosage for Estrus Synchronization in Sheep and Goats

Parameter	Dosage and Administration	Source
Implant (Sheep)	1 mg to 3 mg Norgestomet subcutaneous ear implant. Studies have shown that a 1 mg dose can be as effective as higher doses.	
Implant (Goats)	1.5 mg Norgestomet subcutaneous ear implant (a portion of a bovine implant).	
Duration of Implant	7-9 days.	
Adjunctive Treatments	- PGF2 $\alpha$ or its analogue administered 1 day before or at the time of implant removal.- eCG (100–500 IU) at the end of treatment to increase synchronization of ovulation and ovulation rate.	

## Experimental Protocols

### Protocol 1: Estrus Synchronization in Beef Heifers using Norgestomet

This protocol is designed to synchronize estrus in beef heifers for timed artificial insemination (TAI).

Materials:

- **Norgestomet** ear implants (3 mg)
- Syringes and needles
- Injectable solution of **Norgestomet** (3 mg) and estradiol valerate (5 mg)

- Prostaglandin F2 $\alpha$  (PGF2 $\alpha$ )
- Gonadotropin-releasing hormone (GnRH)
- Implant applicator and remover

#### Procedure:

- Day 0: Insert a 3 mg **Norgestomet** ear implant subcutaneously on the convex surface of the ear. Administer an intramuscular injection containing 3 mg of **Norgestomet** and 5 mg of estradiol valerate.
- Day 9: Remove the **Norgestomet** ear implant. Administer an intramuscular injection of PGF2 $\alpha$  to induce luteolysis. At this time, an injection of eCG (400 IU) can also be administered to stimulate follicular growth and increase pregnancy rates.
- Day 11 (54-56 hours after implant removal): Perform timed artificial insemination. An injection of GnRH (100  $\mu$ g gonadorelin) at the time of TAI can improve the synchrony of ovulation.

## Protocol 2: Estrus Synchronization in Ewes during the Non-Breeding Season

This protocol aims to induce and synchronize estrus in ewes outside of their natural breeding season.

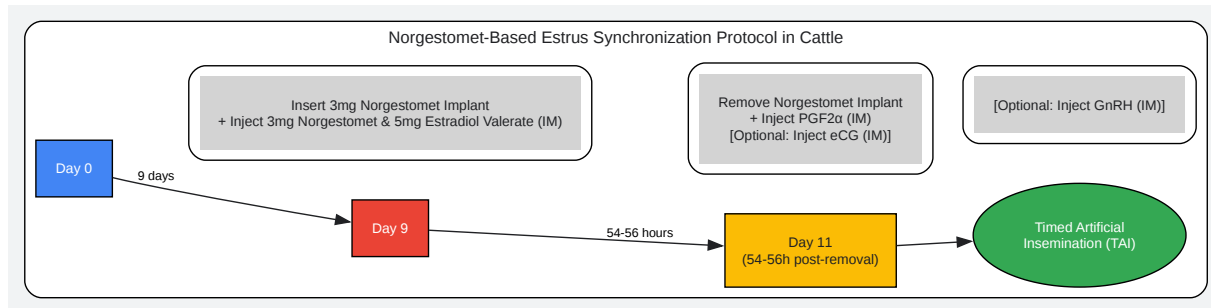
#### Materials:

- **Norgestomet** ear implants (1 mg)
- Implant applicator and remover
- Syringes and needles
- Equine chorionic gonadotropin (eCG)
- Teaser ram

## Procedure:

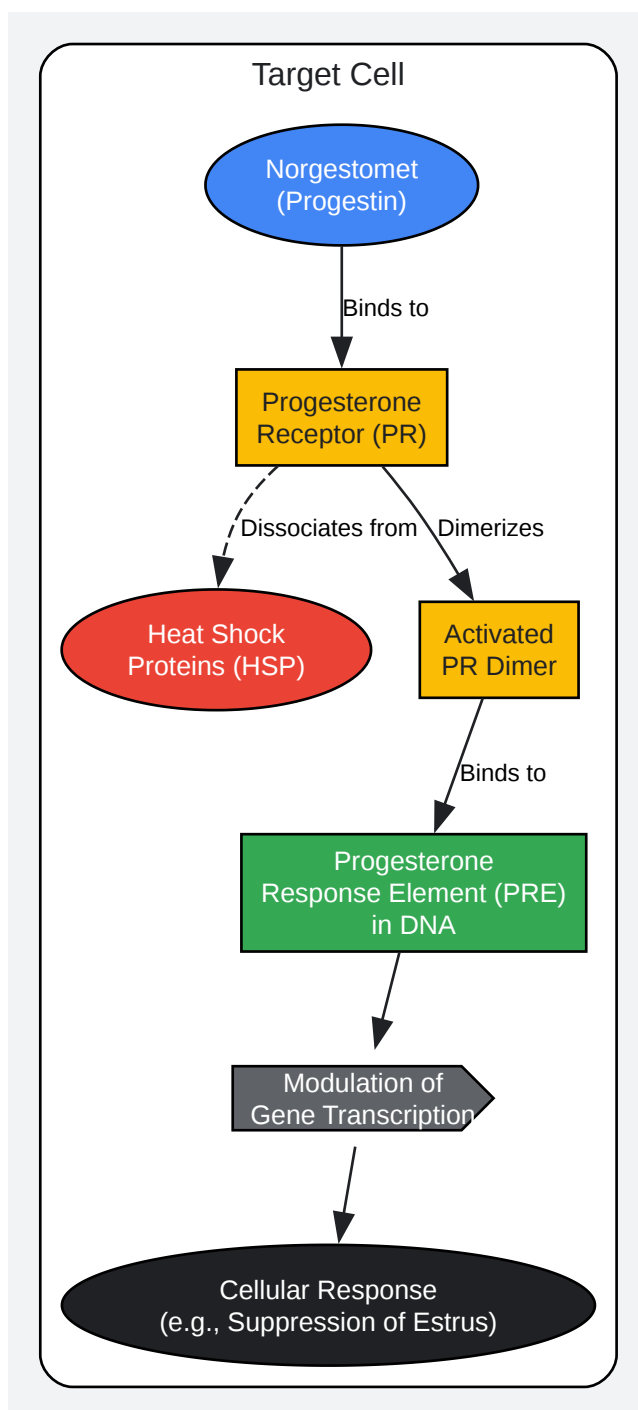
- Day 0: Insert a 1 mg **Norgestomet** ear implant subcutaneously at the base of the ear.
- Day 7: Remove the **Norgestomet** implant.
- At implant removal (Day 7): Administer an intramuscular injection of eCG (e.g., 200-400 IU) to stimulate follicular development and ovulation.
- Day 7 onwards: Introduce a teaser ram to the ewes to help detect estrus.
- Estrus Detection and Mating: Observe ewes for signs of estrus, which typically occurs within 72 hours after implant removal. Mating can occur naturally or via artificial insemination.

## Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for a **Norgestomet**-based timed artificial insemination protocol in cattle.



[Click to download full resolution via product page](#)

Caption: Generalized signaling pathway of progestins like **Norgestomet** via the progesterone receptor.

## Mechanism of Action

**Norgestomet**, as a potent progestin, exerts its effects by binding to and activating progesterone receptors within the hypothalamus, pituitary gland, and reproductive tract. This activation mimics the effects of endogenous progesterone during the luteal phase of the estrous cycle. The binding of **Norgestomet** to its receptor in the hypothalamus and pituitary inhibits the release of GnRH and, consequently, luteinizing hormone (LH) and follicle-stimulating hormone (FSH). This suppression of gonadotropins prevents follicular development, estrus behavior, and ovulation. Upon removal of the **Norgestomet** implant, the negative feedback is removed, leading to a surge in GnRH and subsequently LH, which triggers synchronized follicular growth and ovulation. While **Norgestomet**'s primary action is through the progesterone receptor, some studies indicate it may have a weak affinity for the glucocorticoid receptor, though the physiological significance of this at therapeutic doses is not fully established.

## Conclusion

**Norgestomet**-based protocols offer an effective method for controlling the estrous cycle in cattle, sheep, and goats, facilitating the use of advanced reproductive technologies. The success of these protocols is dependent on adherence to correct dosages, administration techniques, and timing of subsequent hormonal treatments and insemination. The provided tables and protocols serve as a comprehensive guide for researchers and professionals in the field of animal reproduction. Further research may continue to refine these protocols to optimize fertility outcomes in different breeds and management systems.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Norgestomet - Wikipedia [en.wikipedia.org]
- 2. Norgestomet for Research|Progestin for Veterinary Studies [benchchem.com]
- 3. Basis of norgestomet action as a progestogen in cattle - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Notes and Protocols for Norgestomet Dosage in Animal Species]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679922#norgestomet-dosage-calculations-for-different-animal-species]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)